

An In-depth Technical Guide to Gap-134 (Danegaptide)

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Compound of Interest

Compound Name: 2-(4-Aminopiperidin-1-yl)-N,N-diethylacetamide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Gap-134, also known as Danegaptide or ZP1609, is a synthetic dipeptide analogue that has garnered significant interest in the scientific community for its role as a potent and selective modulator of gap junction proteins, particularly Connexin 43 (Cx43).^[1] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and pharmacological effects of Gap-134. It further details established in vitro and in vivo experimental protocols for its study, summarizes available quantitative data, and explores its therapeutic potential in a range of diseases, with a primary focus on cardiovascular and neurological disorders.

Introduction

Intercellular communication is fundamental to the coordinated function of tissues and organs. Gap junctions, specialized intercellular channels, play a crucial role in this process by allowing the direct passage of ions, second messengers, and small metabolites between adjacent cells. These channels are formed by a family of proteins called connexins. Dysregulation of gap

junctional intercellular communication (GJIC) has been implicated in the pathophysiology of numerous diseases, including cardiac arrhythmias, neuroinflammatory conditions, and cancer.

Gap-134 has emerged as a key pharmacological tool and potential therapeutic agent for its ability to modulate the function of Connexin 43 (Cx43), the most widely expressed connexin in the cardiovascular system and a key component of gap junctions in astrocytes within the central nervous system.^[1] Initially developed for its anti-arrhythmic properties, the therapeutic landscape of Gap-134 has expanded to include neuroprotection, anti-fibrotic effects, and potential applications in diabetic complications. This guide aims to provide a detailed technical resource for researchers and drug development professionals working with or interested in the multifaceted biology of Gap-134.

Chemical and Physicochemical Properties

A thorough understanding of the chemical and physical characteristics of a compound is paramount for its application in research and development.

Chemical Structure and Identity

- IUPAC Name: (2S,4R)-1-(2-aminoacetyl)-4-(benzoylamino)pyrrolidine-2-carboxylic acid
- Synonyms: Danegaptide, ZP1609, GAP-134
- CAS Number: 943134-39-2 (free base)
- Molecular Formula: $C_{14}H_{17}N_3O_4$
- Molecular Weight: 291.31 g/mol

Physicochemical Data

The following table summarizes the key physicochemical properties of Gap-134.

Property	Value	Source
Appearance	White to off-white solid	
Solubility	DMSO: ≥ 55 mg/mL (167.81 mM) H ₂ O: ≥ 50 mg/mL (152.55 mM)	
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	

Note: Detailed information on properties such as pKa, logP, and melting point is not readily available in the public domain.

Mechanism of Action

Gap-134 exerts its biological effects primarily by modulating the function of Connexin 43 (Cx43), a key protein in the formation of gap junctions and hemichannels.

Modulation of Connexin 43

Gap-134 is characterized as a gap junction "modifier" rather than a simple blocker or opener. Its mechanism is multifaceted and involves:

- **Enhanced Cx43 Expression and Localization:** Studies have shown that chronic administration of Gap-134 can increase the expression of Cx43 and prevent its delocalization from the cell membrane, particularly under pathological conditions.[\[1\]](#)
- **Increased Cx43 Phosphorylation:** Gap-134 promotes the phosphorylation of Cx43 on serine 368.[\[1\]](#) The phosphorylation status of connexins is a critical regulator of their trafficking, assembly, and gating.
- **Improved Gap Junctional Intercellular Communication (GJIC):** By influencing Cx43 expression and phosphorylation, Gap-134 enhances the electrical and metabolic coupling between cells. This is particularly relevant in the heart, where it can improve conduction velocity and prevent the development of re-entrant arrhythmias.[\[2\]](#)

Signaling Pathways

The precise signaling pathways through which Gap-134 modulates Cx43 are still under investigation. However, its effects on Cx43 phosphorylation suggest an interaction with intracellular kinases and phosphatases. The diagram below illustrates the proposed mechanism of action of Gap-134 in a cardiac context.



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Caption: Proposed mechanism of Gap-134's anti-arrhythmic effect.

Pharmacological Effects and Applications

The ability of Gap-134 to modulate Cx43 function translates into a range of pharmacological effects with potential therapeutic applications.

Cardiovascular Effects

- **Anti-Arrhythmic Properties:** Gap-134 has been shown to improve cardiac conduction and reduce the incidence and duration of atrial and ventricular arrhythmias in various preclinical models.^[2]
- **Cardioprotection:** In models of myocardial ischemia/reperfusion injury, Gap-134 has demonstrated a significant reduction in infarct size.

Neurological Effects

- **Neuroprotection:** In models of ischemic stroke, Gap-134 has been shown to reduce brain injury.

- **Synaptic Plasticity:** Gap-134 may enhance neural recovery after ischemic injury by promoting synaptic plasticity.

Other Potential Applications

- **Anti-Fibrotic Effects:** By preventing the age-dependent decrease in Cx43 expression, Gap-134 has shown potential as an anti-fibrotic agent in the context of progressive cardiac conduction disease.^[1]
- **Diabetic Complications:** Research suggests that Gap-134 may have therapeutic potential in treating diabetic retinopathy and nephropathy by modulating Cx43-mediated cellular communication.

Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the activity of Gap-134.

In Vitro Assessment of Gap Junctional Intercellular Communication (GJIC) by Scrape-Loading Dye Transfer

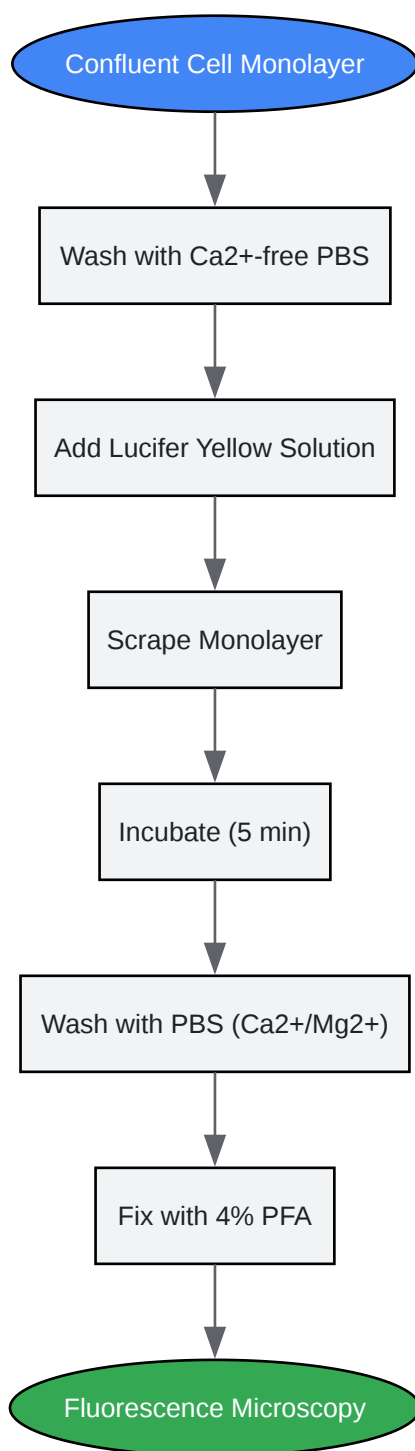
This assay is a robust method to qualitatively and semi-quantitatively assess GJIC.

Principle: A fluorescent dye, such as Lucifer Yellow, which is membrane-impermeable but can pass through gap junctions, is introduced into a small population of cells in a confluent monolayer by mechanical scraping. The extent of dye transfer to neighboring, non-scraped cells is then visualized and quantified as a measure of GJIC.

Step-by-Step Protocol:

- **Cell Culture:** Plate cells of interest (e.g., astrocytes, cardiomyocytes) on glass coverslips and grow to a confluent monolayer.
- **Preparation of Dye Solution:** Prepare a 0.1% (w/v) solution of Lucifer Yellow CH in a calcium-free phosphate-buffered saline (PBS).

- **Washing:** Gently wash the cell monolayer twice with calcium-free PBS to remove serum and other factors that may interfere with the assay.
- **Scraping and Loading:** Add the Lucifer Yellow solution to the cells. Using a sterile scalpel blade or a 26-gauge needle, make several parallel scrapes across the cell monolayer.
- **Incubation:** Incubate the cells with the dye solution for 5 minutes at room temperature to allow for dye loading into the scraped cells and subsequent transfer to adjacent cells.
- **Washing:** Wash the cells three times with PBS containing calcium and magnesium to remove extracellular dye.
- **Fixation:** Fix the cells with 4% paraformaldehyde in PBS for 15-20 minutes at room temperature.
- **Mounting and Imaging:** Mount the coverslips onto glass slides using an appropriate mounting medium. Visualize and capture images using a fluorescence microscope equipped with a filter set for Lucifer Yellow (excitation ~428 nm, emission ~536 nm).
- **Quantification:** The extent of dye transfer can be quantified by measuring the distance of dye spread from the scrape line or by counting the number of fluorescent cells perpendicular to the scrape line.



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Caption: Workflow for the scrape-loading dye transfer assay.

Electrophysiological Measurement of Gap Junctional Conductance using Dual Whole-Cell Patch-Clamp

This technique provides a direct and quantitative measure of the electrical coupling between two adjacent cells.

Principle: Two closely apposed cells are simultaneously patch-clamped in the whole-cell configuration. A voltage step is applied to one cell (the "driver" cell), and the resulting current is measured in the second cell (the "recipient" cell). The junctional conductance (G_j) is calculated from the transjunctional current and voltage.

Step-by-Step Methodology:

- **Cell Preparation:** Isolate and plate cells to obtain pairs of adjacent, coupled cells.
- **Electrode Preparation:** Pull patch pipettes from borosilicate glass capillaries to a resistance of 3-5 M Ω when filled with intracellular solution.
- **Intracellular and Extracellular Solutions:** Prepare appropriate intracellular and extracellular solutions. The intracellular solution should contain a potassium-based salt (e.g., K-gluconate) and ATP to maintain cell viability and gap junction function.
- **Establishing Dual Whole-Cell Configuration:**
 - Using two micromanipulators, approach a cell pair with two patch pipettes.
 - Establish a giga-ohm seal on each cell.
 - Rupture the cell membrane to achieve the whole-cell configuration in both cells.
- **Voltage-Clamp Protocol:**
 - Clamp both cells at the same holding potential (e.g., -40 mV).
 - Apply a series of voltage steps (e.g., from -80 mV to +80 mV in 20 mV increments) to the driver cell.

- Record the current response in both the driver cell (I_{m1}) and the recipient cell (I_{m2}). The current in the recipient cell is the junctional current (I_j).
- Data Analysis:
 - Calculate the transjunctional voltage (V_j) as the difference in the command potentials of the two cells ($V_j = V_1 - V_2$).
 - The junctional conductance (G_j) is calculated as $G_j = I_j / V_j$.
 - The effect of Gap-134 can be assessed by perfusing the compound onto the cell pair and measuring the change in G_j over time.

Quantitative Data Summary

While Gap-134 is widely reported as a selective Cx43 modulator, comprehensive quantitative data on its selectivity profile and preclinical pharmacokinetics are not readily available in the peer-reviewed literature. The following tables summarize the currently available information.

Connexin Selectivity

There is a notable lack of publicly available IC_{50} or EC_{50} values for Gap-134 across a panel of different connexin subtypes. The existing literature predominantly focuses on its effects on Cx43-mediated functions. Researchers should be aware of this data gap when designing experiments and interpreting results.

Connexin Subtype	Activity	Reported Effect	Source
Cx43	Modifier/Enhancer	Increases expression, phosphorylation, and GJIC.	[1]
Other Connexins	Not extensively reported	-	-

Preclinical Pharmacokinetics

Gap-134 is reported to be orally bioavailable.[2] However, detailed pharmacokinetic parameters from preclinical studies in common species like rats and dogs are not consistently published. The table below presents available data, which is currently limited.

Species	Route of Administration	Dose	Cmax	Tmax	Half-life (t _{1/2})	Oral Bioavailability (F)	Source
Dog	Infusion	-	250 nM (average plasma concentration)	-	-	-	[2]
Rat	-	-	-	-	-	-	-

Note: The lack of comprehensive public data on preclinical pharmacokinetics is a significant consideration for drug development professionals.

Conclusion and Future Directions

Gap-134 (Danegaptide) is a valuable research tool and a promising therapeutic candidate for a variety of diseases characterized by dysfunctional Cx43-mediated intercellular communication. Its ability to enhance cardiac conduction, protect against ischemic injury, and potentially mitigate fibrosis underscores its therapeutic potential.

Future research should focus on several key areas:

- Elucidation of the complete signaling pathway: A deeper understanding of the molecular targets and signaling cascades activated by Gap-134 is needed.
- Comprehensive selectivity profiling: Quantitative assessment of Gap-134's activity on a wider range of connexin and pannexin channels is crucial to fully understand its pharmacological profile.

- Clinical translation: Further clinical trials are necessary to establish the safety and efficacy of Gap-134 in human diseases.

The continued investigation of Gap-134 and other gap junction modulators holds the promise of novel therapeutic strategies for a host of challenging medical conditions.

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